

Application Notes and Protocols for the Quantification of Remdesivir in Human Plasma

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Compound of Interest

Compound Name: Remdesivir-13C6

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Title: Quantification of Remdesivir in Human Plasma using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with Remdesivir-13C6 as an Internal Standard

Introduction

Remdesivir (GS-5734) is a broad-spectrum antiviral agent, notably utilized in the treatment of COVID-19.[1][2][3] Accurate quantification of remdesivir in human plasma is crucial for pharmacokinetic and pharmacodynamic (PK/PD) studies, therapeutic drug monitoring, and toxicity assessments.[1][4][5] This document provides a detailed protocol for the determination of remdesivir concentrations in human plasma using a robust and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method. The use of a stable isotope-labeled internal standard, **Remdesivir-13C6**, ensures high accuracy and precision by compensating for variability in sample preparation and instrument response.[3][6][7]

Principle

This method is based on the principle of isotope dilution mass spectrometry. A known concentration of the stable isotope-labeled internal standard (IS), **Remdesivir-13C6**, is added to plasma samples. Following extraction, the sample is subjected to LC-MS/MS analysis. The chromatographic system separates remdesivir from other plasma components, and the mass spectrometer detects and quantifies both remdesivir and **Remdesivir-13C6** using Multiple

Reaction Monitoring (MRM). The ratio of the peak area of the analyte (remdesivir) to the peak area of the IS is used to calculate the concentration of remdesivir in the sample, based on a calibration curve prepared in the same biological matrix. The use of a stable isotope-labeled internal standard is critical for correcting for any loss of analyte during sample processing and for compensating for matrix effects.[3][6]

Materials and Reagents

- Remdesivir analytical standard
- **Remdesivir-13C6** (Internal Standard)[3]
- Human plasma (K2EDTA)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate
- Zinc sulfate (optional, for protein precipitation)[6][7]
- Ultrapure water

Instrumentation

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
- Triple quadrupole tandem mass spectrometer with an electrospray ionization (ESI) source
- Analytical column (e.g., Acquity UPLC HSS T3, 2.1 x 50 mm, 1.8 µm or Kinetex® 2.6 µm Polar C18 100A, 100 x 2.1 mm)[7][8][9]
- Data acquisition and processing software

Experimental Protocols

Preparation of Stock and Working Solutions

- Remdesivir Stock Solution (1 mg/mL): Accurately weigh and dissolve remdesivir in an appropriate solvent such as DMSO or methanol.
- **Remdesivir-13C6** Stock Solution (1 mg/mL): Accurately weigh and dissolve **Remdesivir-13C6** in an appropriate solvent such as methanol.[3]
- Remdesivir Working Solutions: Prepare a series of working solutions by serially diluting the remdesivir stock solution with methanol or a methanol:water mixture to create calibration standards and quality control (QC) samples.
- Internal Standard Working Solution: Dilute the **Remdesivir-13C6** stock solution with methanol to a final concentration (e.g., 251 ng/mL).[3]

Preparation of Calibration Standards and Quality Control Samples

- Prepare calibration standards by spiking blank human plasma with the remdesivir working solutions to achieve a desired concentration range (e.g., 1-5000 ng/mL).[6][7][10]
- Prepare quality control (QC) samples at a minimum of three concentration levels (low, medium, and high) in the same manner as the calibration standards.

Sample Preparation (Protein Precipitation)

- To 50 μ L of plasma sample (calibration standard, QC, or unknown), add 75 μ L of the internal standard working solution in methanol.[6][7]
- Optionally, add 5 μ L of 1 M Zinc Sulfate to aid in protein precipitation.[6][7]
- Vortex the mixture for 1-2 minutes to ensure thorough mixing and protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.

- Transfer the supernatant to a clean vial for LC-MS/MS analysis.

LC-MS/MS Method

Liquid Chromatography Parameters

Parameter	Recommended Condition
Column	Acquity UPLC HSS T3 (2.1 x 50 mm, 1.8 μ m)[8] [9]
Mobile Phase A	10 mM ammonium formate in 5% methanol, pH 2.5[8]
Mobile Phase B	100% Methanol[8]
Flow Rate	0.4 mL/min
Injection Volume	5 μ L
Column Temperature	40 °C
Gradient	A suitable gradient to ensure separation of remdesivir.

Mass Spectrometry Parameters

Parameter	Recommended Condition
Ionization Mode	Electrospray Ionization (ESI), Positive[6][9]
MRM Transitions	Remdesivir: 603.3 $\rightarrow$ 402.3, 603.3 $\rightarrow$ 200.0[3][6] Remdesivir-13C6: 609.3 $\rightarrow$ 206.0[6][7]
Collision Energy	Optimized for the specific instrument and transitions.
Source Temperature	150 °C[3]
Desolvation Temperature	450 °C[3]

Data Presentation

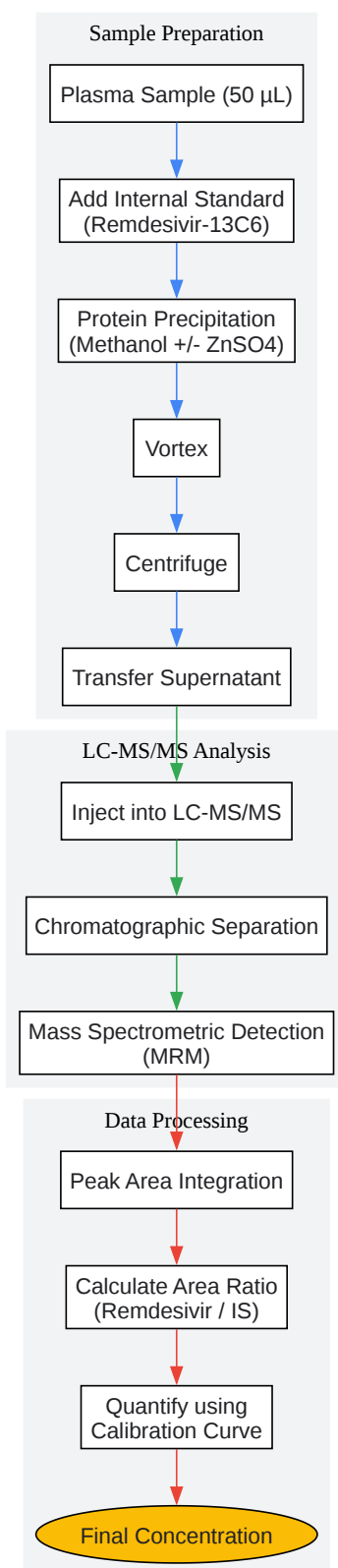
Table 1: Calibration Curve Parameters

Analyte	Concentration Range (ng/mL)	Regression Model	R ²
Remdesivir	1 - 5000	Linear, 1/x ² weighting	> 0.99

Table 2: Accuracy and Precision of Quality Control Samples

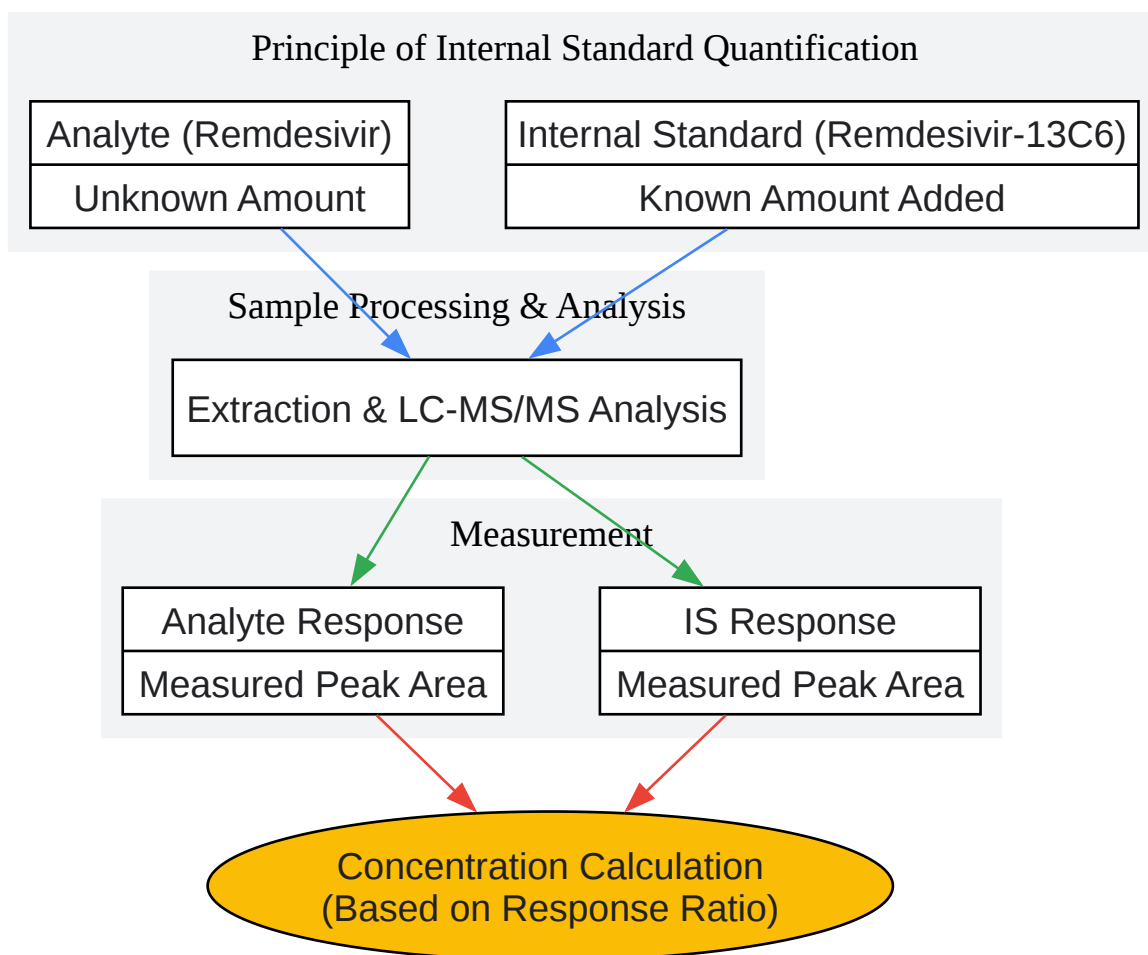
QC Level	Nominal Conc. (ng/mL)	Mean Measured Conc. (ng/mL)	Accuracy (%)	Intra-day Precision (%CV)	Inter-day Precision (%CV)
Low	5	4.8	96.0	< 15	< 15
Medium	500	510	102.0	< 15	< 15
High	4000	3950	98.8	< 15	< 15

Mandatory Visualization



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Caption: Experimental workflow for remdesivir quantification in plasma.



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Caption: Logical relationship of internal standard use for quantification.

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